

Crystal structure of 2-(3,4-Dimethoxyphenyl)pyridine

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Compound of Interest

Compound Name: 2-(3,4-Dimethoxyphenyl)pyridine

Cat. No.: B7995831

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An In-depth Technical Guide to the Crystal Structure of **2-(3,4-Dimethoxyphenyl)pyridine**

Introduction

The pyridine scaffold is a cornerstone in medicinal chemistry and materials science, prized for its unique electronic properties and ability to participate in hydrogen bonding. When functionalized with moieties like the dimethoxyphenyl group, the resulting molecule, **2-(3,4-Dimethoxyphenyl)pyridine**, becomes a valuable precursor for a diverse range of biologically active compounds, including potential anticancer agents.^[1] Understanding the precise three-dimensional arrangement of atoms in the solid state is paramount, as the crystal structure dictates key physicochemical properties such as solubility, stability, and intermolecular interactions, which in turn influence bioavailability and material performance.

This technical guide provides a comprehensive exploration of the crystal structure of **2-(3,4-Dimethoxyphenyl)pyridine**. Moving beyond a simple data report, we will delve into the causality behind the experimental choices, from synthesis and crystallization to the detailed analysis of its molecular and supramolecular architecture. This document is intended for researchers, scientists, and drug development professionals who require a deep, mechanistic understanding of this important heterocyclic compound.

Part 1: Synthesis and Single Crystal Growth

Synthetic Strategy: A Modern Cross-Coupling Approach

The synthesis of 2-arylpyridines is a well-established field in organic chemistry.^{[2][3]} While classical condensation methods exist, modern transition-metal-catalyzed cross-coupling reactions offer superior yields, functional group tolerance, and regioselectivity. The Suzuki-Miyaura coupling is the chosen method for this guide due to its operational simplicity and the commercial availability of the starting materials.

The core of this reaction involves the palladium-catalyzed coupling of an organoboron compound (3,4-dimethoxyphenylboronic acid) with a halide (2-bromopyridine). The catalytic cycle provides a robust and efficient pathway to the target C-C bond formation.

Experimental Protocol: Synthesis of 2-(3,4-Dimethoxyphenyl)pyridine

- **Step 1: Reagent Preparation.** In a 100 mL round-bottom flask, combine 2-bromopyridine (1.0 eq), 3,4-dimethoxyphenylboronic acid (1.2 eq), and a palladium catalyst such as $\text{Pd}(\text{PPh}_3)_4$ (0.03 eq).
- **Step 2: Solvent and Base Addition.** Add a 2M aqueous solution of sodium carbonate (Na_2CO_3) (3.0 eq) and toluene as the solvent. The biphasic mixture facilitates the reaction and aids in the transfer of the base.
- **Step 3: Reaction Execution.** Fit the flask with a reflux condenser and heat the mixture to 90°C under a nitrogen atmosphere with vigorous stirring for 12 hours. The inert atmosphere is critical to prevent the degradation of the palladium catalyst.
- **Step 4: Work-up and Extraction.** After cooling to room temperature, separate the organic layer. Wash the aqueous layer with ethyl acetate (3 x 20 mL). Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate (Na_2SO_4).
- **Step 5: Purification.** Filter the mixture and concentrate the solvent under reduced pressure. Purify the crude product by silica gel column chromatography using a hexane/ethyl acetate gradient to yield **2-(3,4-Dimethoxyphenyl)pyridine** as a solid.^[4]

Protocol: Single Crystal Growth

The acquisition of high-quality single crystals is the most critical step for a successful X-ray diffraction experiment.^[5] The slow evaporation technique is employed to allow for the orderly arrangement of molecules into a well-defined crystal lattice.

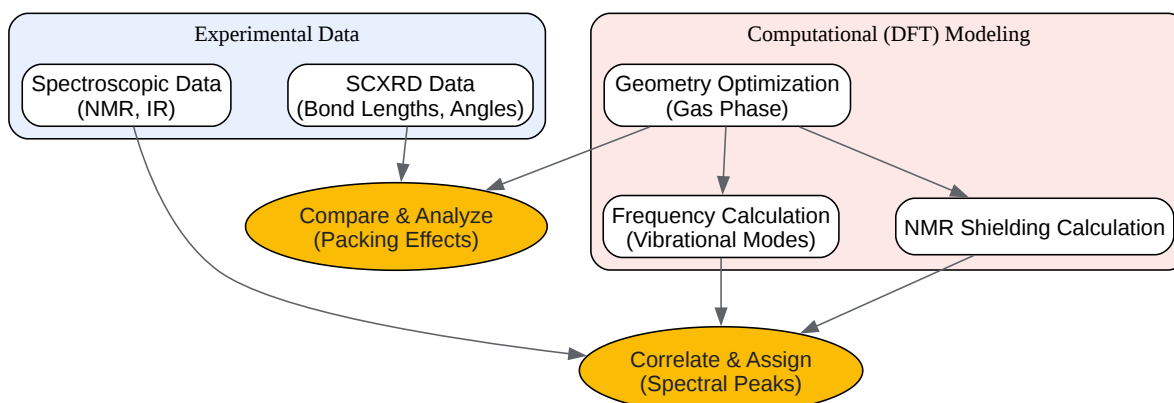
- Step 1: Solvent Selection. Dissolve the purified compound in a minimal amount of a suitable solvent. A mixture of ethanol and water is often effective for molecules of this polarity.
- Step 2: Slow Evaporation. Transfer the solution to a clean vial, cover it with parafilm, and pierce a few small holes in the parafilm. This restricts the rate of solvent evaporation.
- Step 3: Incubation. Place the vial in a vibration-free environment at a constant, cool temperature. Colorless, block-like crystals suitable for X-ray diffraction should form over several days.^[6]

Part 2: Crystal Structure Elucidation via Single-Crystal X-ray Diffraction (SCXRD)

SCXRD is the definitive technique for determining the precise arrangement of atoms in a crystalline solid.^[7] It provides detailed information about bond lengths, angles, and the overall molecular conformation.^[8]

Experimental Workflow: From Crystal to Structure

The process of determining a crystal structure is a systematic workflow, ensuring data integrity and a refined, accurate final model.



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